

N-Methylformamide compatibility with common laboratory reagents

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Compound of Interest

Compound Name: *N*-Methylformamide

Cat. No.: B033075

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N-Methylformamide (NMF) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the chemical compatibility of **N-Methylformamide** (NMF). Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments involving NMF.

Frequently Asked Questions (FAQs)

Q1: What is **N-Methylformamide** (NMF) and what are its common applications?

N-Methylformamide (NMF) is a colorless, nearly odorless organic compound with the chemical formula CH_3NHCHO .^[1] It is a secondary amide and a highly polar solvent. NMF is primarily used as a reagent in various organic syntheses and has specialized applications as a solvent in oil refineries and for the production of some pharmaceutical compounds and pesticides.^[2]

Q2: What are the general storage recommendations for **N-Methylformamide**?

NMF should be stored in a cool, dry, well-ventilated area away from incompatible substances.^{[3][4]} It is hygroscopic, meaning it absorbs moisture from the air, so it is crucial to keep containers tightly sealed.^[2]

Q3: Is **N-Methylformamide** compatible with common laboratory plastics?

The compatibility of NMF with plastics can vary. For instance, studies have shown that NMF can leach plasticizers like di-2-ethylhexyl phthalate (DEHP) from polyvinyl chloride (PVC) bags and IV sets, with the amount of leaching increasing with higher concentrations of NMF.[5] It is recommended to consult specific compatibility charts for the plasticware being used or to conduct compatibility testing.

Q4: What are the known decomposition products of **N-Methylformamide**?

Under acidic or basic conditions, NMF can undergo hydrolysis to form formic acid and methylamine.[6] When heated to decomposition, it can emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[7][8]

Troubleshooting Guide

This guide addresses specific issues that may arise during the use of **N-Methylformamide** in a laboratory setting.

Problem 1: An unexpected or violent reaction occurs upon mixing NMF with another reagent.

- Possible Cause: The reagent is incompatible with NMF. NMF is known to be incompatible with strong oxidizing agents, strong acids, strong bases, and acid chlorides.[7][8] Violent reactions can occur with substances like benzene sulfonyl chloride.
- Immediate Action:
 - If safe to do so, immediately cease the addition of the reagent.
 - If the reaction is exothermic and generating gas, ensure adequate ventilation and be prepared for a potential increase in pressure.
 - Consult the Safety Data Sheet (SDS) for both NMF and the other reagent for specific handling and emergency procedures.
- Preventative Measures:
 - Always consult a chemical compatibility chart before mixing NMF with a new reagent.

- When unsure, perform a small-scale compatibility test in a controlled environment (see Experimental Protocols section).
- Add reagents slowly and with adequate cooling, especially when dealing with potentially reactive substances.

Problem 2: The experimental results are inconsistent or show unexpected byproducts.

- Possible Cause 1: Decomposition of NMF. NMF can decompose in the presence of strong acids or bases, or at elevated temperatures.^{[6][8]} This decomposition can introduce impurities into the reaction mixture.
- Troubleshooting Steps:
 - Analyze the purity of the NMF being used.
 - Consider the pH of your reaction mixture. If it is strongly acidic or basic, this may be causing NMF to hydrolyze.
 - Evaluate the reaction temperature. If high temperatures are used, consider if NMF is thermally stable under those conditions.
- Possible Cause 2: Reaction with an incompatible reagent. Even if a violent reaction does not occur, some reagents can still react with NMF to form byproducts that interfere with the desired reaction.
- Troubleshooting Steps:
 - Review the list of incompatible reagents.
 - If an incompatible reagent is necessary for the reaction, consider if an alternative solvent to NMF can be used.

Summary of N-Methylformamide Compatibility

Reagent Class	Compatibility	Potential Hazards
Strong Oxidizing Agents (e.g., Potassium permanganate, Chromic acid, Nitrates)	Incompatible	May react violently, leading to fire or explosion.[7][8]
Strong Acids (e.g., Nitric acid, Sulfuric acid)	Incompatible	Can cause hydrolysis of NMF to formic acid and methylamine; may be exothermic.[7][8]
Strong Bases (e.g., Sodium hydroxide, Potassium hydroxide)	Incompatible	Can cause hydrolysis of NMF to formic acid and methylamine; may be exothermic.[6][7][8]
Acid Chlorides (e.g., Benzene sulfonyl chloride)	Incompatible	Can react violently.[7]
Reducing Agents (e.g., Borohydrides, Hydrides)	Incompatible	May react with NMF.[7]
Water	Generally Compatible	NMF is miscible with water, but hydrolysis can occur under acidic or basic conditions.[2]
Common Organic Solvents (e.g., Alcohols, Acetone)	Generally Compatible	NMF is miscible with many common organic solvents.[1]

Experimental Protocols

1. Protocol for Determining Chemical Compatibility using Differential Scanning Calorimetry (DSC)

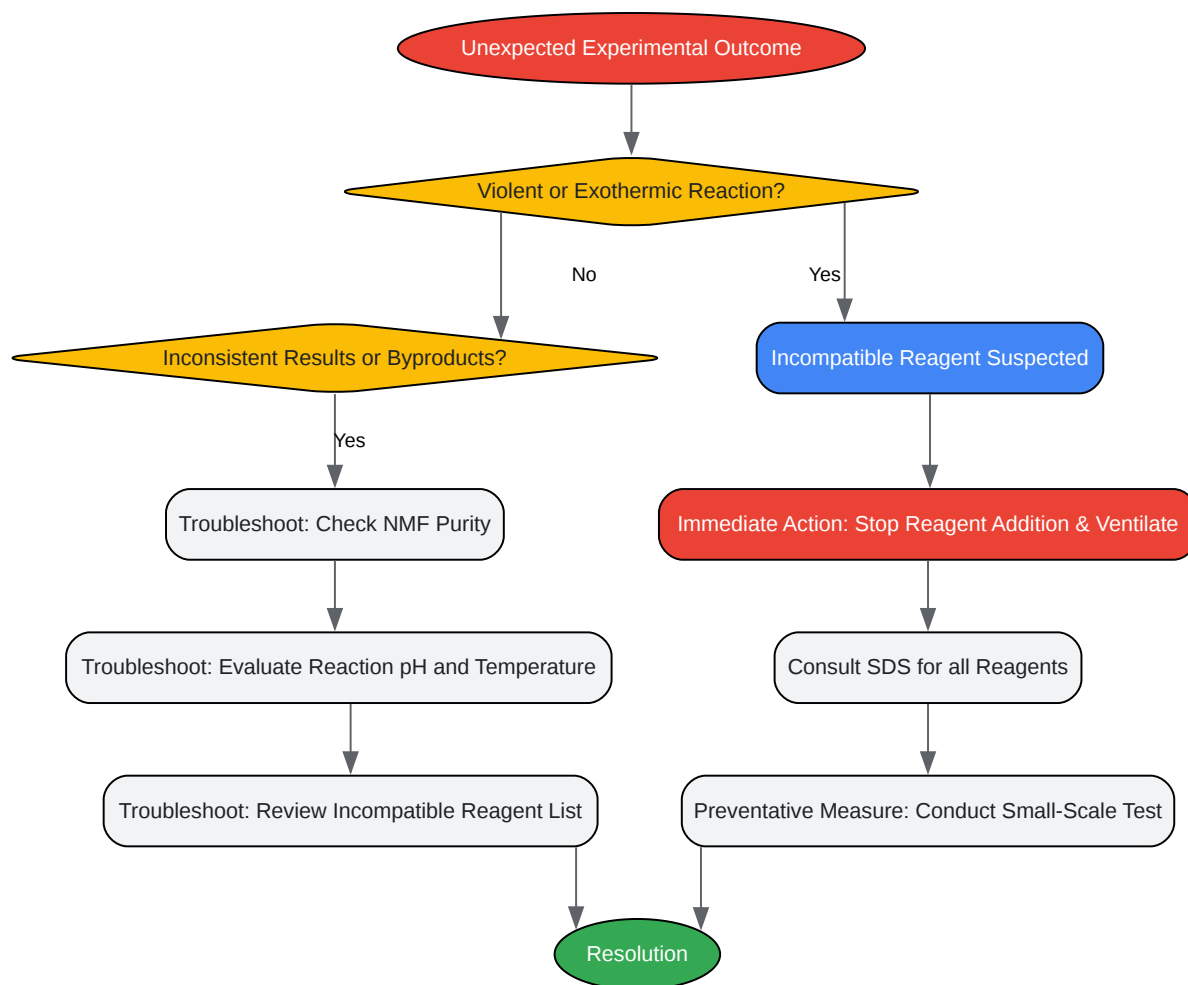
This protocol provides a method for assessing the thermal compatibility of **N-Methylformamide** with other laboratory reagents. An exothermic reaction detected by DSC can indicate a potentially hazardous incompatibility.

- Objective: To evaluate the thermal compatibility of NMF with a test substance by measuring the heat flow as a function of temperature.

- Materials:
 - **N-Methylformamide** (high purity)
 - Test reagent
 - Differential Scanning Calorimeter (DSC) with high-pressure crucibles
 - Hermetically sealed aluminum or stainless steel DSC pans
 - Analytical balance
- Procedure:
 - Accurately weigh 1-3 mg of NMF into a DSC pan.
 - Accurately weigh an equimolar or desired ratio of the test reagent into the same DSC pan.
 - Hermetically seal the DSC pan to prevent evaporation.
 - Prepare a reference pan containing only the same mass of NMF.
 - Place the sample and reference pans into the DSC instrument.
 - Heat the samples at a constant rate (e.g., 5-10 °C/min) over a desired temperature range (e.g., from ambient to 300 °C).
 - Record the heat flow as a function of temperature.
- Data Analysis:
 - Analyze the resulting thermogram for any exothermic events (peaks pointing down).
 - The onset temperature of a significant exotherm indicates the temperature at which a potentially hazardous reaction begins.
 - The integrated area of the exotherm provides the heat of reaction.

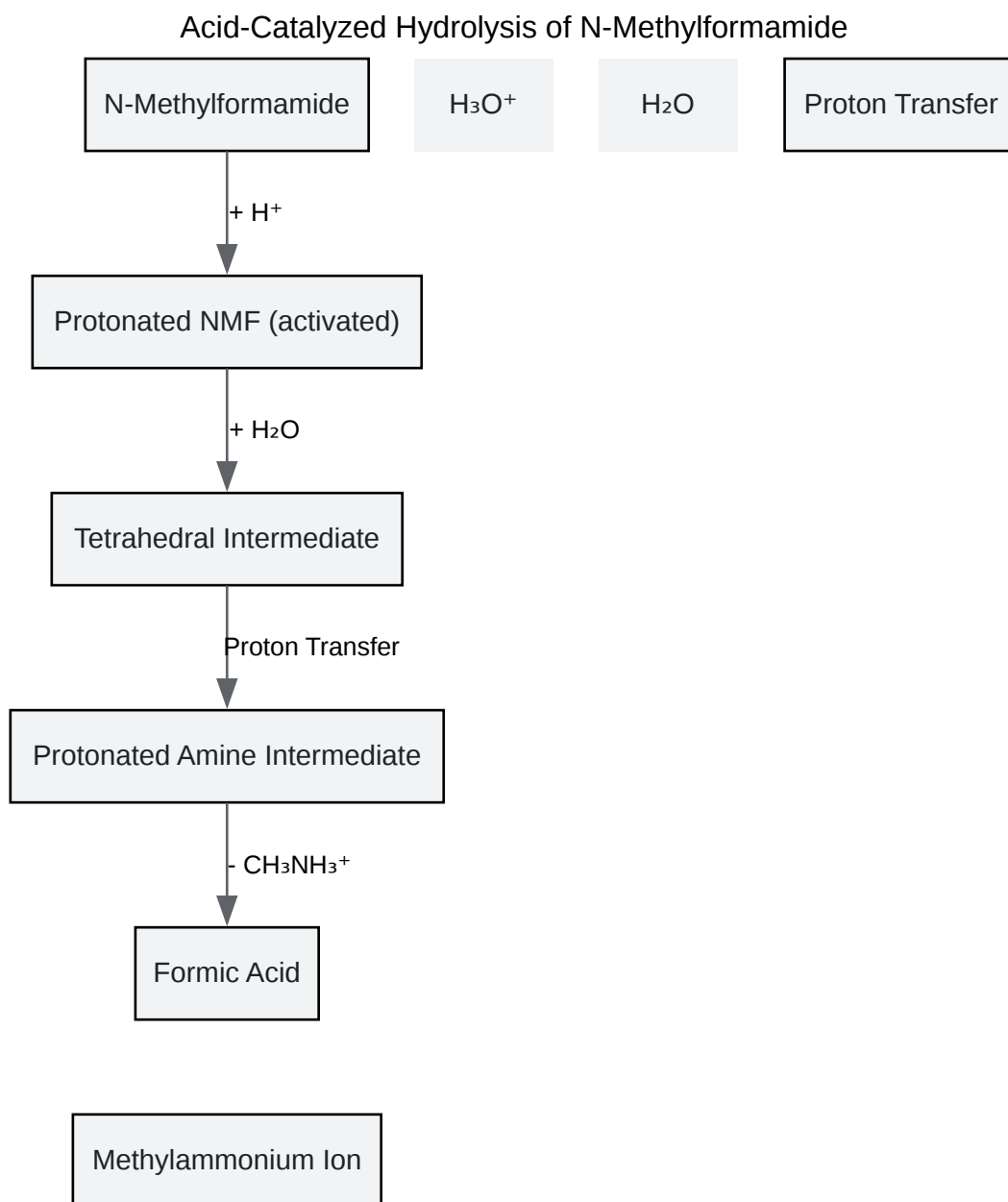
- A significant exotherm at a temperature below the decomposition temperature of either individual component suggests an incompatibility.

Signaling Pathways and Workflows



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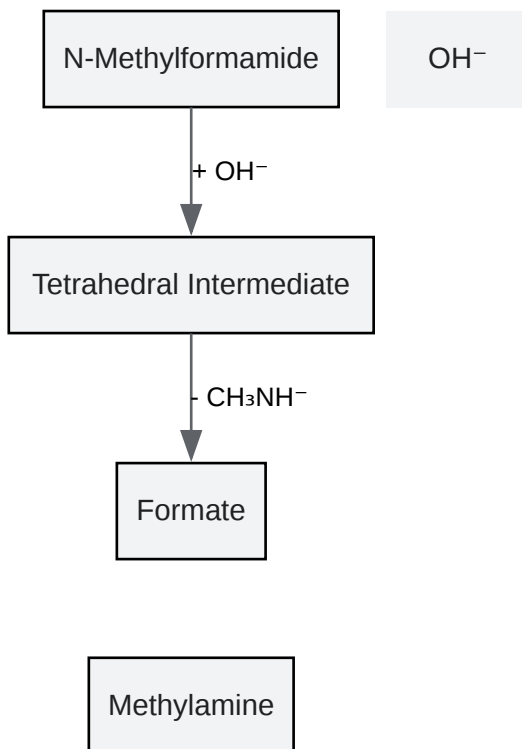
Caption: Troubleshooting workflow for unexpected outcomes in experiments involving NMF.



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Caption: Simplified mechanism of acid-catalyzed hydrolysis of **N-Methylformamide**.

Base-Catalyzed Hydrolysis of N-Methylformamide



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Caption: Simplified mechanism of base-catalyzed hydrolysis of **N-Methylformamide**.

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